

Application Notes and Protocols for Protein Labeling with Mal-amide-PEG2-oxyamine

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Compound of Interest

Compound Name: **Mal-amide-PEG2-oxyamine**

Cat. No.: **B8115799**

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Introduction

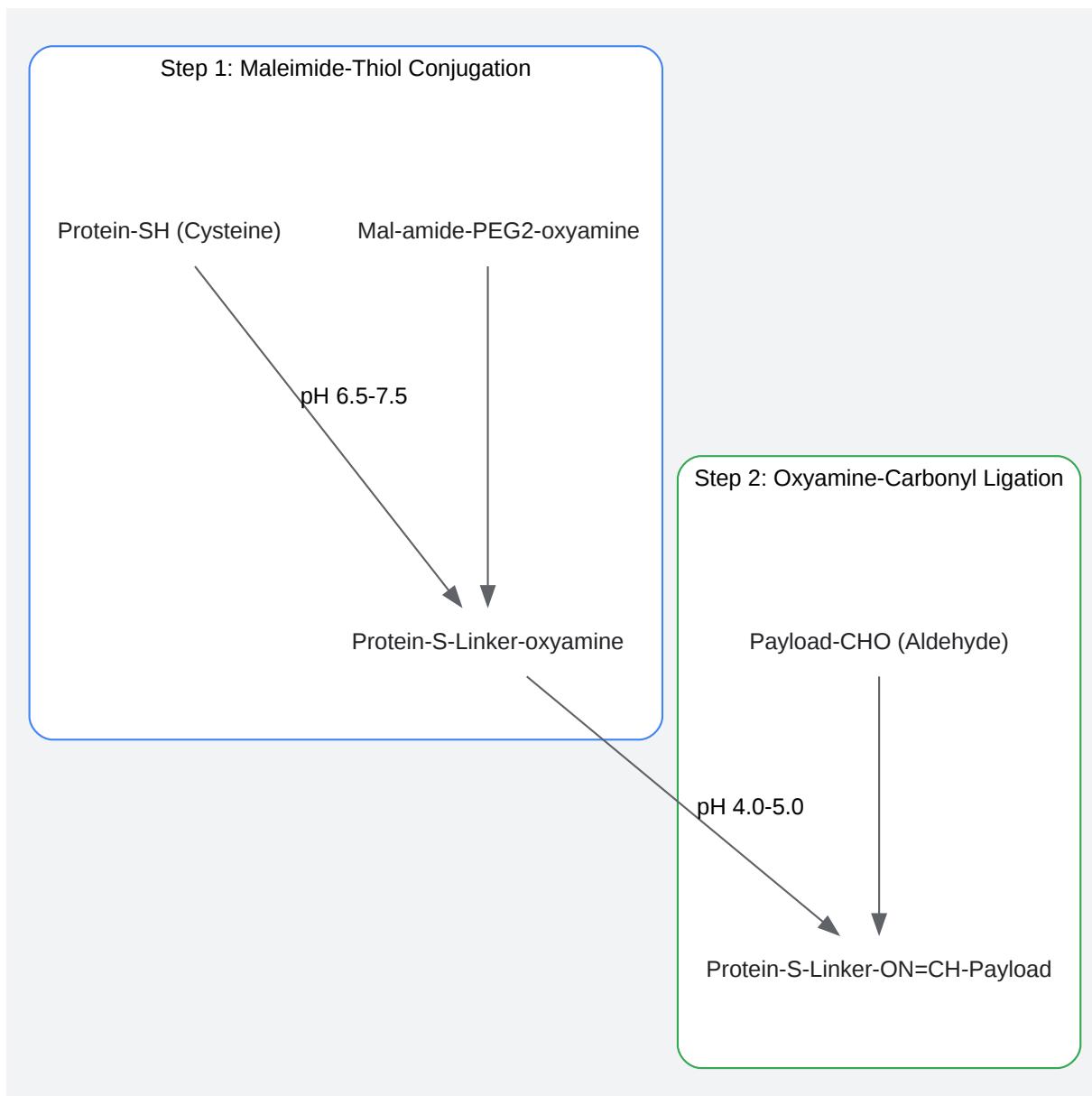
Mal-amide-PEG2-oxyamine is a heterobifunctional crosslinker designed for the precise and efficient labeling of proteins and other biomolecules. This reagent is particularly valuable for creating complex bioconjugates, such as antibody-drug conjugates (ADCs), PROTACs, and multimodal imaging probes. Its unique structure incorporates two distinct reactive moieties—a maleimide group and an oxyamine group—separated by a short, hydrophilic polyethylene glycol (PEG) spacer.

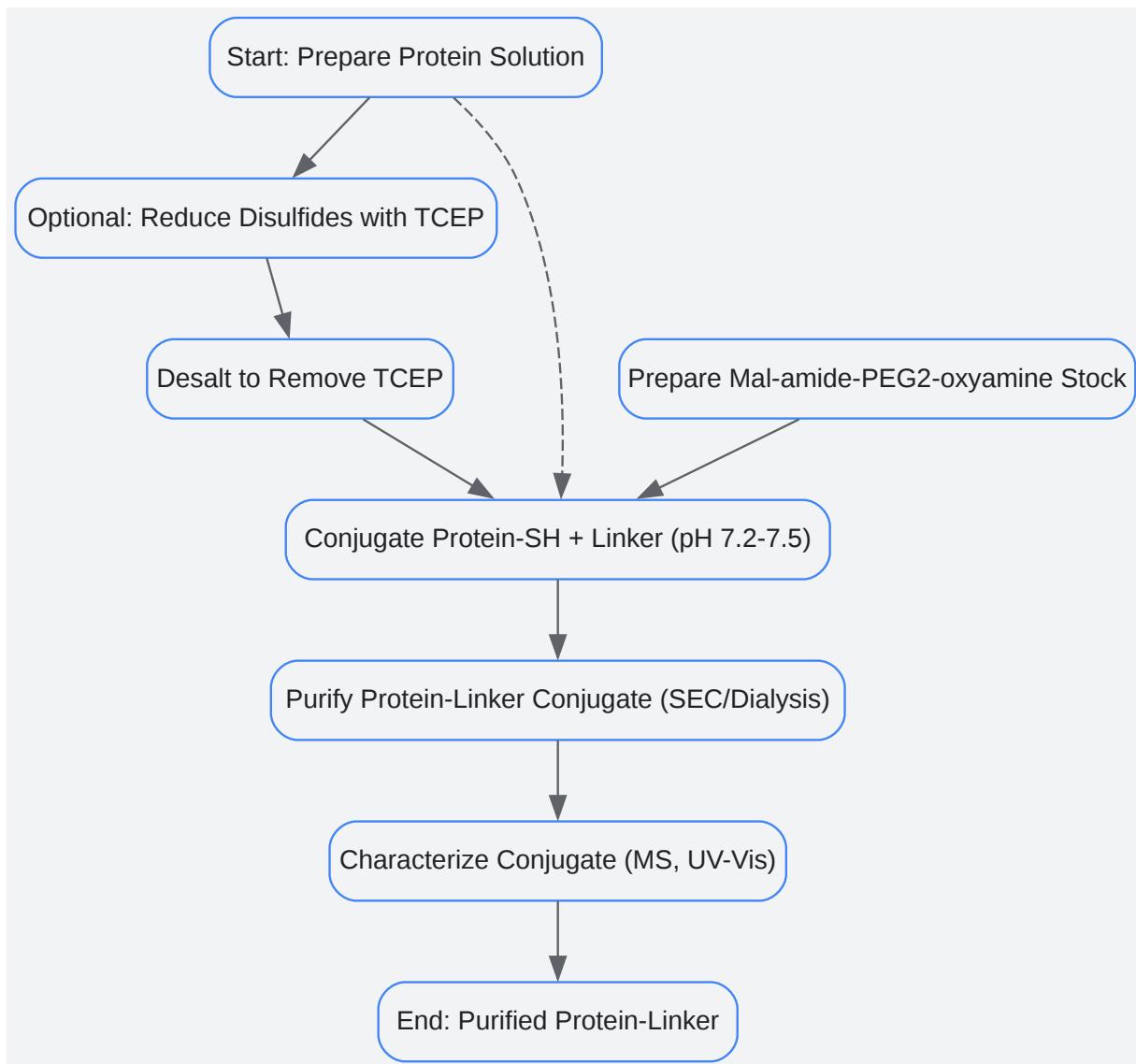
The maleimide group facilitates covalent attachment to free sulphydryl (thiol) groups, commonly found in cysteine residues, through a stable thioether bond.^[1] This reaction is highly selective within a pH range of 6.5-7.5. The oxyamine group allows for chemoselective ligation to carbonyl groups (aldehydes or ketones), forming a stable oxime linkage.^[1] The dual-reactivity of **Mal-amide-PEG2-oxyamine** enables orthogonal or sequential conjugation strategies, allowing for the site-specific introduction of two different molecules onto a protein. The PEG2 spacer enhances solubility and minimizes steric hindrance during the conjugation process.^[1]

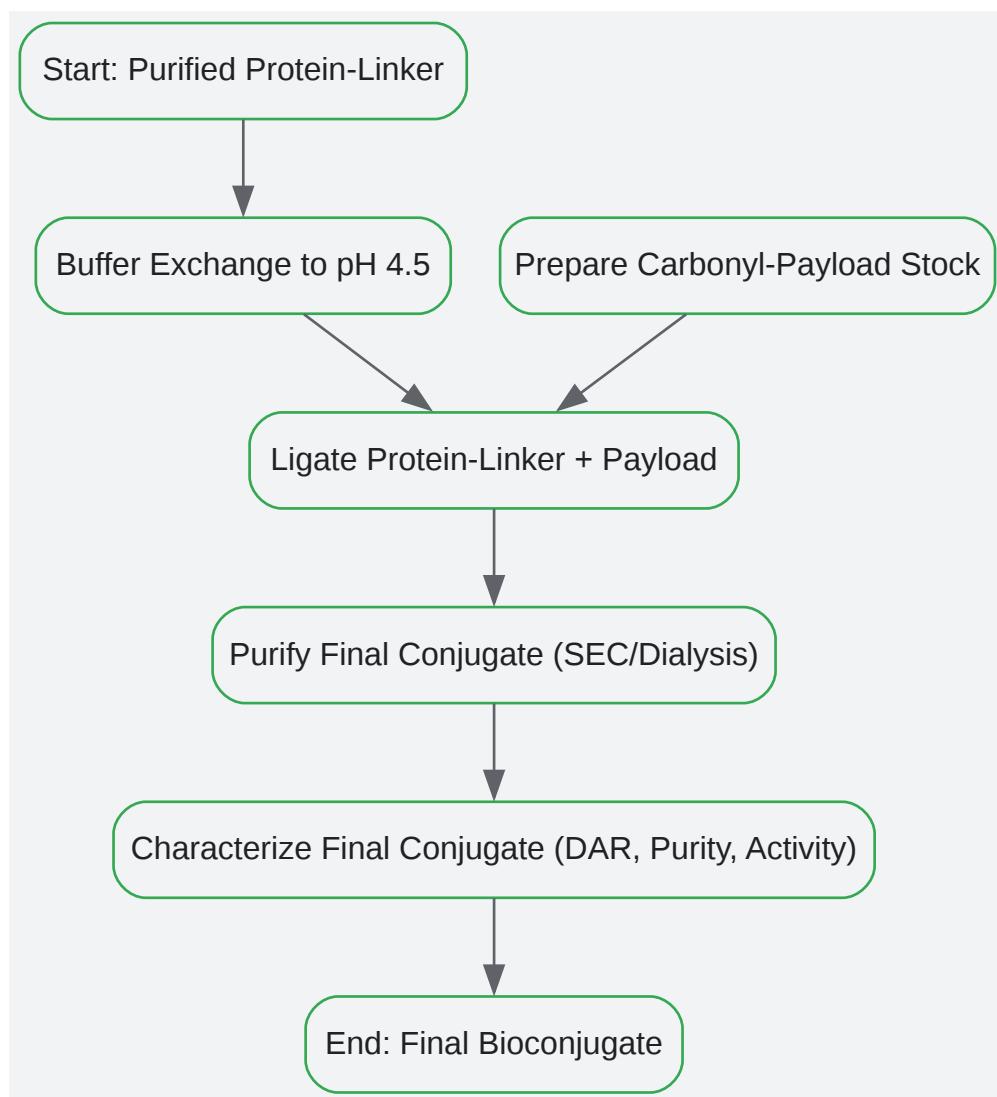
These application notes provide detailed protocols for utilizing **Mal-amide-PEG2-oxyamine** in protein labeling, with a focus on creating well-defined bioconjugates.

Chemical Structure and Reaction Mechanism

The core reactivity of **Mal-amide-PEG2-oxyamine** lies in its two functional groups, enabling a two-step, orthogonal labeling strategy.







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References

- 1. Mal-amide-PEG2-oxyamine | CAS: 2253965-09-0 | AxisPharm [axispharm.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Protein Labeling with Mal-amide-PEG2-oxyamine]. BenchChem, [2025]. [Online PDF]. Available at:

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